

what are the fundamental principles of general chemistry on the MCAT

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Compound of Interest

Compound Name: MCAT

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An In-Depth Guide to the Fundamental Principles of General Chemistry on the **MCAT**

This technical guide provides a comprehensive overview of the core general chemistry principles tested on the **MCAT**, designed for researchers, scientists, and drug development professionals. The content is structured to facilitate a deep understanding of foundational concepts, with quantitative data presented in clear tables, detailed experimental methodologies, and visual representations of key relationships.

Atomic and Molecular Structure

A thorough understanding of the atom is foundational to chemistry. Key concepts include atomic number, mass number, isotopes, and electron configuration. Periodic trends are a high-yield topic, describing patterns in atomic properties across the periodic table.

Data Presentation: Periodic Trends

The following table summarizes the key periodic trends that are essential for the **MCAT**. These trends are crucial for predicting the behavior and reactivity of elements.^{[1][2][3][4][5]}

Trend	Across a Period (Left to Right)	Down a Group (Top to Bottom)	Rationale
Atomic Radius	Decreases	Increases	Across a period, increasing nuclear charge pulls electrons closer. Down a group, the addition of electron shells increases the radius. [4] [5]
Ionization Energy	Increases	Decreases	It becomes harder to remove an electron as the nuclear charge increases across a period. Down a group, the outermost electron is further from the nucleus and more easily removed. [1] [3] [4] [5]
Electronegativity	Increases	Decreases	Atoms with a stronger pull on bonding electrons are found towards the right of a period. Down a group, increased atomic size reduces the nucleus's ability to attract bonding electrons. [1] [2] [3]
Electron Affinity	Generally Increases	Generally Decreases	Atoms on the right side of the periodic table more readily accept an electron. This trend is less

consistent than the others.

Metallic Character

Decreases

Increases

Elements on the left of the periodic table are more likely to lose electrons and exhibit metallic properties.

Chemical Bonding and Interactions

The nature of chemical bonds dictates the structure and properties of molecules. The **MCAT** emphasizes understanding ionic and covalent bonds, Lewis structures, and molecular geometry (VSEPR theory).

Chemical Reactions and Stoichiometry

This area focuses on the quantitative relationships in chemical reactions. Mastery of concepts like the mole, balancing chemical equations (including redox reactions), and determining limiting reactants and theoretical yields is critical.

Thermodynamics and Energetics

Thermodynamics governs the energy changes that accompany chemical and physical transformations. Key concepts include the laws of thermodynamics, enthalpy (ΔH), entropy (ΔS), and Gibbs free energy (ΔG).

Data Presentation: Standard Thermodynamic Data

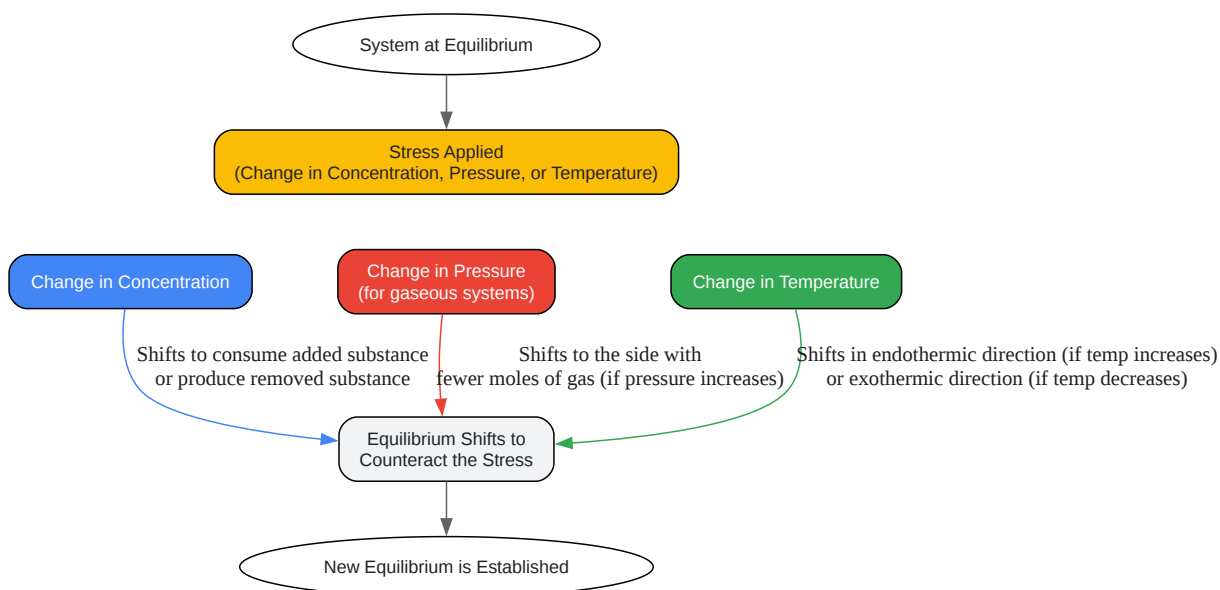
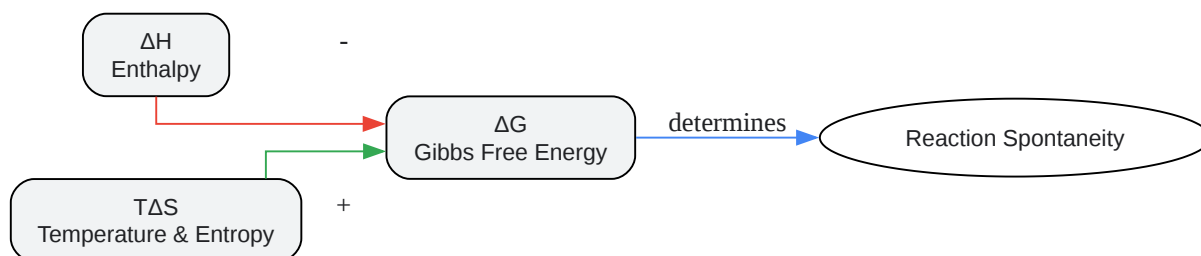
The following table provides standard thermodynamic values for selected substances at 25°C.

[6][7][8][9][10]

Substance	Formula	State	ΔH°_f (kJ/mol)	ΔS° (J/mol·K)	ΔG°_f (kJ/mol)
Water	H ₂ O	(l)	-285.8	69.9	-237.1
Carbon Dioxide	CO ₂	(g)	-393.5	213.8	-394.4
Methane	CH ₄	(g)	-74.8	186.3	-50.8
Ammonia	NH ₃	(g)	-46.1	192.8	-16.5
Glucose	C ₆ H ₁₂ O ₆	(s)	-1274.5	212.1	-910.4

Visualization: Gibbs Free Energy Relationship

The relationship between Gibbs free energy, enthalpy, and entropy determines the spontaneity of a reaction. This relationship is described by the equation: $\Delta G = \Delta H - T\Delta S$.[\[11\]](#)[\[12\]](#)



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